

Chemical Identity and Properties at a Glance

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Compound Focus: Lapyrium Chloride

CAS No.: 6272-74-8

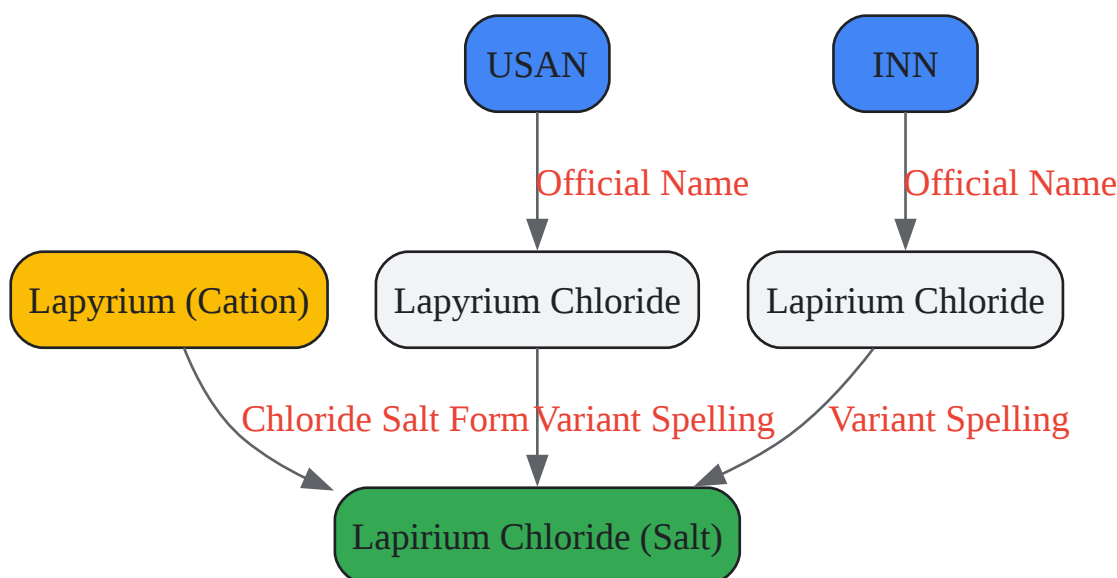
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Aspect	Details
IUPAC Name	1-(2-([2-(Dodecanoyloxy)ethyl]amino)-2-oxoethyl)pyridin-1-ium chloride [1] [2]
CAS Number	6272-74-8 [2] [3] [4]
Molecular Formula	C ₂₁ H ₃₅ ClN ₂ O ₃ [2] [3] [4]
Molecular Weight	398.97 g/mol [2] [3] [4]
Melting Point	141–144 °C (for lapirium chloride) [1] [4]
Primary Applications	Biocide, antistatic agent in personal care products; also in waste-water treatment and corrosion inhibition [1] [3]

Nomenclature and Regulatory Names

The variation between "Lapyrium" and "Lapirium" is due to different naming conventions. The relationship between the various names and the compound's structure can be visualized in the following diagram:



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Relationship between Lapyrium, Lapirium Chloride, and international nomenclature

- **International Nonproprietary Names (INN):** The World Health Organization recommends **Lapirium Chloride** for the chloride salt (using the "Lapir-" stem) [2] [5].
- **United States Adopted Name (USAN):** The USAN Council specifies **Lapyrium Chloride** [1] [2]. Both INN and USAN refer to the identical chloride salt entity.

Composition and Related Compounds

Lapyrium/Lapirium chloride is classified as a **cationic surfactant** due to its positively charged pyridinium head group and long hydrocarbon chain [1].

- **Undecoyrium Chloride:** This is a recognized **mixture** of related compounds where Lapyrium is the **major component** [1]. This mixture is itself used as a disinfectant.
- **Undecoylium Chloride-Iodine:** A complex of undecoylium chloride and iodine, also used as a disinfectant [1].

Practical Considerations for Researchers

For researchers and drug development professionals, the key practical considerations are:

- **Procurement:** Chemical suppliers typically list the compound under names like "**Lapyrium Chloride**" or "Lapirium chloride" [4]. Prices can vary significantly with quantity (e.g., ~\$227 for 250mg, ~\$504 for 1g) [4].
- **Safety Data:** Experimental data shows an intravenous LD50 of 18 mg/kg in mice [3]. Always consult updated Safety Data Sheets (SDS) for current laboratory handling and safety protocols [4].
- **Regulatory Status:** The compound has an EPA Substance Registry System listing and an EINECS (European Inventory of Existing Commercial Chemical Substances) number, 228-464-1 [3].

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References

1. Lapyrium [en.wikipedia.org]
2. Lapyrium chloride | C21H35ClN2O3 [chemspider.com]
3. lapyrium chloride, 6272-74-8 [perflavory.com]
4. lapirium chloride | 6272-74-8 [chemicalbook.com]
5. Pyridinium, 1-(2-hydroxyethylcarbamoylmethyl)-, chloride, ... [environmentalchemistry.com]

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